

An In-depth Technical Guide to the Health and Safety of (Benzene)tricarbonylchromium

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Compound of Interest

Compound Name: (Benzene)tricarbonylchromium

Cat. No.: B13710417

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This guide provides comprehensive health and safety information for **(Benzene)tricarbonylchromium** ($C_9H_6CrO_3$), a compound utilized by researchers, scientists, and drug development professionals. Given its unique chemical properties and toxicological profile, a thorough understanding of its hazards and handling requirements is paramount to ensure laboratory safety. This document synthesizes critical data from safety data sheets, regulatory standards, and toxicological literature to offer a field-proven perspective on risk mitigation.

Chemical Identity and Physicochemical Properties

(Benzene)tricarbonylchromium, also known as Benchrotrene, is a yellow crystalline solid.^[1] ^[2] It is an organometallic compound featuring a chromium atom bonded to a benzene ring and three carbonyl ligands, creating a stable "piano stool" geometry.^[1]^[3] This structure is fundamental to its utility as a catalyst and reaction intermediate in organic synthesis.^[1]^[3]^[4] A critical characteristic is its sensitivity to air and moisture, necessitating handling under an inert atmosphere to prevent oxidation and decomposition.^[1]^[5] It is generally insoluble in water but soluble in nonpolar organic solvents like ether, benzene, and THF.^[3]^[6]

Property	Value	Source
CAS Number	12082-08-5	[3] [7] [8]
Molecular Formula	C ₉ H ₆ CrO ₃	[7] [9]
Molecular Weight	214.14 g/mol	[4] [7] [9]
Appearance	Yellow crystalline solid	[1] [3]
Melting Point	163-166 °C (lit.)	[2] [7]
Decomposition	Can decompose above 150 °C	[7]
Solubility	Insoluble in water; Soluble in THF, ether, benzene	[3] [6]

Hazard Identification and GHS Classification

(Benzene)tricarbonylchromium is classified as a hazardous chemical.[\[6\]](#) The primary routes of exposure are inhalation, skin contact, and ingestion.[\[4\]](#)[\[6\]](#)

- GHS Classification:
 - Acute Toxicity, Oral (Category 4)[\[6\]](#)[\[9\]](#)[\[10\]](#)
 - Acute Toxicity, Dermal (Category 4)[\[6\]](#)[\[9\]](#)[\[10\]](#)
 - Acute Toxicity, Inhalation (Category 4)[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Signal Word: Warning[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed[\[9\]](#)[\[10\]](#)
 - H312: Harmful in contact with skin[\[9\]](#)[\[10\]](#)
 - H332: Harmful if inhaled[\[9\]](#)[\[10\]](#)

Upon decomposition, hazardous products such as carbon monoxide, carbon dioxide, and chromium oxides can be formed.^[6] The compound itself is air-sensitive and incompatible with strong oxidizing agents.^{[6][11]}

Toxicological Profile: A Multi-faceted Hazard

The toxicity of **(Benzene)tricarbonylchromium** is complex, stemming not only from the intact molecule but also from its constituent components and potential decomposition products. While specific toxicological properties for the compound are not fully investigated, an analysis of its components—chromium, benzene, and carbon monoxide—is essential for a complete risk assessment.^[6]

Chromium Toxicity

The chromium in this compound is in the Cr(0) oxidation state. While trivalent chromium (Cr(III)) is an essential trace element and generally considered to have low toxicity, hexavalent chromium (Cr(VI)) is a known human carcinogen.^{[4][12][13][14]} The primary concern is the potential for Cr(0) to be oxidized to the highly toxic Cr(VI) state, either through metabolic processes or upon decomposition. Occupational exposure to Cr(VI) compounds is strongly associated with an increased risk of lung cancer.^{[12][15][16][17]} Cr(VI) is also genotoxic, capable of causing DNA damage.^{[13][14]}

Benzene Toxicity

Benzene, a component of this molecule, is a well-established human carcinogen (IARC Group 1).^{[18][19]} Long-term exposure to benzene can cause leukemia and other cancers of the blood-forming organs.^{[19][20]} Benzene also damages the immune system and can cause bone marrow failure, leading to anemia and leukopenia.^{[19][20][21]}

Carcinogenicity and Mutagenicity

While **(Benzene)tricarbonylchromium** is not explicitly listed as a carcinogen by major regulatory agencies, its components present a significant carcinogenic risk.^[6] Epidemiological studies have definitively linked occupational exposure to certain chromium salts and benzene to cancer.^{[12][19]} Hexavalent chromium compounds are considered mutagenic, and while trivalent chromium is largely inactive in this regard, it is believed that Cr(VI) is reduced to the

ultimate mutagen, Cr(III), intracellularly.[\[12\]](#)[\[22\]](#) Given these facts, **(Benzene)tricarbonylchromium** should be handled as a potential carcinogen and mutagen.

Occupational Exposure Limits and Monitoring

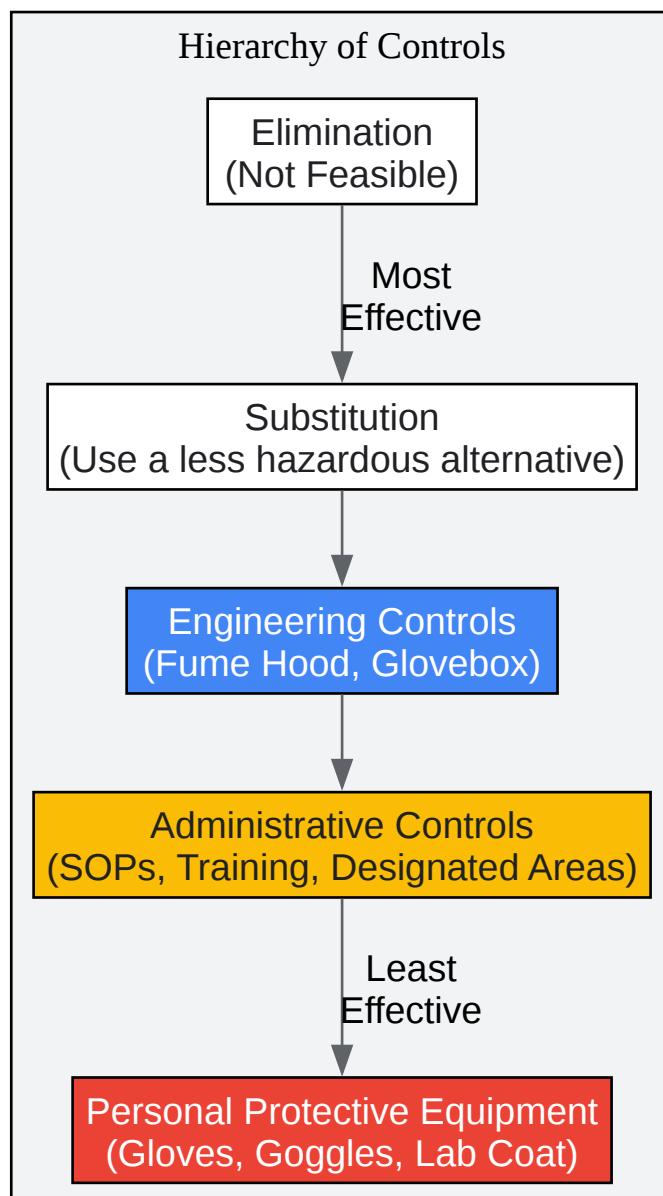
There are no specific occupational exposure limits (OELs) for **(Benzene)tricarbonylchromium**. Therefore, it is prudent to adhere to the limits established for its hazardous components, particularly hexavalent chromium and benzene.

Substance	Agency	Exposure Limit (8-hour TWA)	Notes
Hexavalent Chromium (Cr(VI))	OSHA	5 µg/m ³ (PEL)	Action Level: 2.5 µg/m ³ [23] [24] [25]
NIOSH		1 µg/m ³ (REL)	10-hour TWA [15]
Chromium metal & Cr(III) compounds	OSHA	500 µg/m ³ (PEL)	
Benzene	OSHA	1 ppm (PEL)	STEL: 5 ppm (15-min)
NIOSH		0.1 ppm (REL)	STEL: 1 ppm (15-min)

Medical surveillance, including monitoring for respiratory symptoms and hematological changes, may be required for personnel with significant exposure risk, consistent with OSHA standards for hexavalent chromium and benzene.[\[26\]](#)[\[27\]](#)

Hierarchy of Controls for Safe Handling

A multi-layered approach to safety, known as the hierarchy of controls, is essential for minimizing exposure. This framework prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).



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Figure 1: Hierarchy of controls for managing exposure risks.

Safe Handling and Storage Protocols

Due to its air sensitivity and toxicity, strict protocols must be followed.[5][11][28]

Engineering Controls

- Ventilation: All manipulations of **(Benzene)tricarbonylchromium** must be performed in a certified chemical fume hood, glovebox, or a similarly contained and ventilated enclosure to maintain airborne concentrations below exposure limits.[29][30] Laboratory rooms should be maintained under negative pressure relative to adjacent corridors.[29]
- Air-Free Techniques: For reactions and transfers, the use of Schlenk line or glovebox techniques is mandatory to handle the air- and moisture-sensitive compound.[5][28][31]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is required to prevent dermal, ocular, and respiratory exposure. [32]

- Hand Protection: Double gloving with nitrile gloves is recommended for extended use.[29][30]
- Eye and Face Protection: Chemical safety goggles in combination with a face shield are essential.[29][30]
- Skin and Body Protection: A lab coat must be worn. For tasks with a higher risk of spillage, a chemically resistant apron is also advised.[30]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the OELs, a NIOSH-approved respirator with appropriate cartridges (e.g., for particulates and organic vapors) must be used in accordance with a formal respiratory protection program.[6][26]

Step-by-Step Handling Protocol (Solid)

- Preparation: Don all required PPE. Ensure the chemical fume hood sash is at the appropriate working height.
- Inert Environment: Purge all glassware and equipment with an inert gas (e.g., nitrogen or argon).
- Weighing: Weigh the solid compound in a tared, sealed container within the fume hood. If transferring, do so under a positive flow of inert gas.

- Transfer: Use powder funnels and spatulas to transfer the solid. Avoid creating dust.
- Cleaning: Decontaminate all equipment and the work surface immediately after use. Use wet cleaning methods to prevent dust generation.[29]
- Waste Disposal: Dispose of all contaminated materials (gloves, wipes, etc.) in a designated, sealed hazardous waste container.[6][29]
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[6]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store under an inert atmosphere (nitrogen or argon).[1]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Store separately from food and drink.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

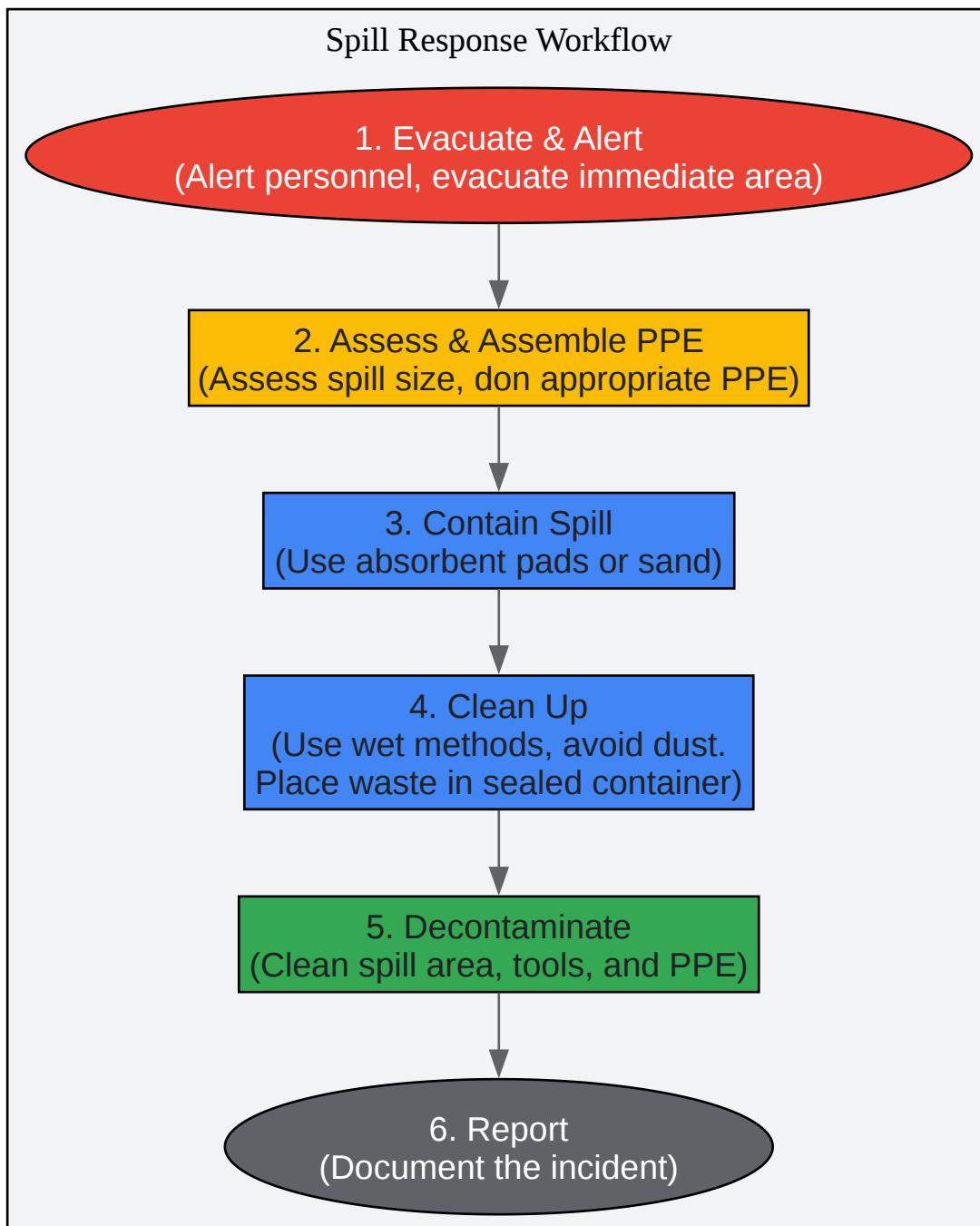
First-Aid Measures

- Inhalation: Immediately move the person to fresh air.[6][21] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][6][21] Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[29] Rinse the mouth with water.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][29]

Spill Response Protocol

A systematic approach is necessary to contain and clean up spills safely and effectively.



[Click to download full resolution via product page](#)**Figure 2:** Workflow for responding to a **(Benzene)tricarbonylchromium** spill.

For large spills, evacuate the area and contact the institution's emergency response team. Avoid breathing dust and ensure adequate ventilation.

Disposal Considerations

Waste containing **(Benzene)tricarbonylchromium** must be treated as hazardous waste.

- Dispose of contents and containers in an approved waste disposal plant according to local, state, and federal regulations.[6][18][33]
- Do not mix with other waste streams.
- Handle uncleaned containers as you would the product itself.

Conclusion

(Benzene)tricarbonylchromium is a valuable reagent in chemical synthesis, but it possesses significant health and safety risks due to its acute toxicity and the carcinogenic nature of its components. A comprehensive safety strategy, grounded in the hierarchy of controls, is not merely a recommendation but a requirement for its use. By implementing robust engineering controls, adhering to stringent handling protocols, utilizing appropriate PPE, and being prepared for emergencies, researchers can mitigate the risks and handle this compound safely.

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